An In-Depth Technical Guide to Omethoate-d3: Properties and Analytical Applications

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Compound of Interest

Compound Name:	*Omethoate-d3*
CAS No.:	*1189510-77-7*
Cat. No.:	*B564616*

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Abstract

This technical guide provides a comprehensive overview of the physical and chemical characteristics of **Omethoate-d3**, a deuterated isotopologue of the organophosphate insecticide omethoate. Designed for researchers and analytical scientists, this document delves into the core properties of **Omethoate-d3**, its critical role as an internal standard in quantitative analysis, and detailed protocols for its application. The guide emphasizes the importance of isotopic labeling in achieving analytical accuracy and provides practical insights into method validation and experimental design.

Introduction: The Significance of Isotopic Labeling in Analytical Chemistry

In the realm of quantitative analysis, particularly in complex matrices encountered in environmental monitoring, food safety, and pharmaceutical development, the use of stable isotope-labeled (SIL) internal standards is paramount for achieving accurate and reproducible

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results.[1] **Omethoate-d3**, with three deuterium atoms replacing the protons on the N-methyl group, serves as an ideal internal standard for the quantification of its non-labeled counterpart, omethoate.[2] Its chemical and physical properties are nearly identical to omethoate, ensuring it behaves similarly during sample preparation and analysis, yet its increased mass allows for clear differentiation by mass spectrometry.[3] This co-elution and similar behavior effectively compensate for variations in sample extraction, matrix effects, and instrument response, leading to highly reliable data.[4]

Omethoate itself is a potent systemic insecticide and acaricide, and also a primary metabolite of dimethoate.[5] Due to its toxicity, monitoring its presence in various samples is a significant concern. This guide will provide the essential technical details of **Omethoate-d3** to facilitate its effective use in such analytical endeavors.

Core Physical and Chemical Characteristics

A thorough understanding of the physical and chemical properties of an analytical standard is fundamental to its proper handling, storage, and application.

General Properties

Omethoate-d3 is typically supplied as a neat substance and requires careful handling in a laboratory setting.[6]

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Property	Value	Source(s)
Chemical Name	2-dimethoxyphosphorylsulfanyl-N-(trideuteriomethyl)acetamide	[7]
Synonyms	Dimethoate O-Analog-d3, Dimethoate Oxon-d3, Folimat-d3	[2]
CAS Number	1189510-77-7	[2][6]
Molecular Formula	$C_5H_9D_3NO_4PS$	[6][8]
Molecular Weight	216.21 g/mol	[7][8]
Physical State	Neat (Oily Liquid)	[1][6]
Storage Temperature	2-8°C Refrigerator	[2]
Shipping Temperature	Ambient	[2]
Purity	Typically ≥98%	[8]

Solubility Profile

While quantitative solubility data for **Omethoate-d3** is not extensively published, the solubility of its non-deuterated analogue, omethoate, provides a reliable approximation. Omethoate is readily soluble in water and a range of organic solvents.[1][9]

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Solvent	Solubility of Omethoate (Proxy for Omethoate-d3)
Water	Readily soluble
Alcohols (e.g., Methanol, Ethanol)	Readily soluble
Acetone	Readily soluble
Dichloromethane	Miscible
2-Propanol	Miscible
Toluene	Soluble
Diethyl ether	Slightly soluble
n-Hexane	Nearly insoluble
Petroleum ether	Almost insoluble

Source:[1][9]

Experimental Causality: The high polarity of the phosphonate group and the amide functionality contribute to its solubility in polar solvents like water and alcohols. Its solubility in chlorinated solvents and aromatic hydrocarbons suggests it can also be effectively dissolved in moderately nonpolar organic matrices. The very low solubility in nonpolar alkanes like hexane is a critical consideration for extraction and purification procedures.

Stability

The stability of **Omethoate-d3** is a crucial factor for its use as a reliable internal standard. While specific stability studies on the deuterated form are not readily available, data on omethoate indicates its susceptibility to hydrolysis, particularly in alkaline conditions. Organophosphate compounds, in general, are more prone to hydrolysis in alkaline media.[10] It is recommended to avoid storing solutions of **Omethoate-d3** in acidic or basic conditions to prevent degradation and potential deuterium-hydrogen exchange.[9] For long-term stability, storage of stock solutions in a non-polar aprotic solvent at low temperatures (-20°C) is advisable.[11]

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Analytical Characterization

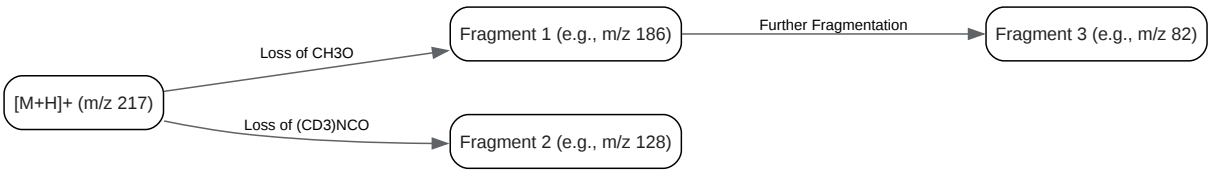
The definitive identification and confirmation of **Omethoate-d3** rely on various spectroscopic techniques.

Mass Spectrometry

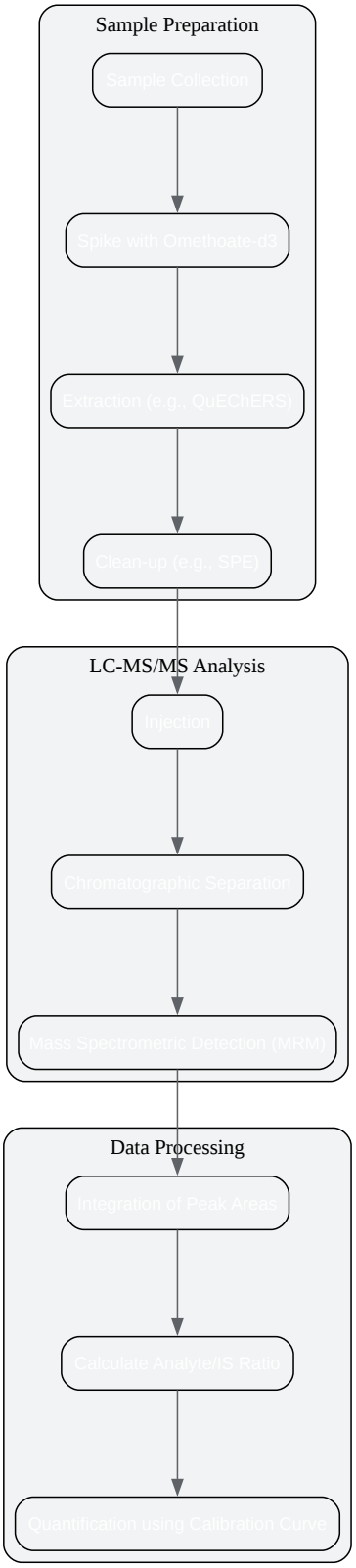
Mass spectrometry is the cornerstone of quantitative analysis using stable isotope-labeled standards. The three-deuterium atom substitution in **Omethoate-d3** results in a 3-dalton mass shift compared to the unlabeled omethoate, allowing for their distinct detection.

Fragmentation Pathway: The collision-induced dissociation (CID) mass spectrometric fragmentation of protonated omethoate and its deuterated analogues has been studied.[2] Understanding the fragmentation pattern is essential for selecting the appropriate precursor and product ions for Selected Reaction Monitoring (SRM) or Multiple Reaction Monitoring (MRM) in LC-MS/MS analysis.

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Caption: A generalized workflow for the quantitative analysis of omethoate using **Omethoate-d3** as an internal standard.

Step-by-Step Experimental Protocol (Exemplary)

This protocol provides a general framework for the analysis of omethoate in a food matrix (e.g., fruit or vegetable). Method validation and optimization are essential for specific applications.

1. Preparation of Standards:

- Prepare a stock solution of **Omethoate-d3** (e.g., 100 µg/mL) in a suitable solvent such as methanol. Store at -20°C.
- Prepare a working internal standard solution (e.g., 1 µg/mL) by diluting the stock solution.
- Prepare a series of calibration standards containing known concentrations of unlabeled omethoate and a constant concentration of **Omethoate-d3**.

2. Sample Preparation (Modified QuEChERS): [12] * Homogenize a representative portion of the sample (e.g., 10 g).

- Add a known volume of the **Omethoate-d3** working solution.
- Add acetonitrile and appropriate salts for extraction and partitioning.
- Vortex and centrifuge the sample.
- Take an aliquot of the supernatant for clean-up.
- Perform dispersive solid-phase extraction (d-SPE) with appropriate sorbents to remove interfering matrix components.
- Centrifuge and filter the final extract before LC-MS/MS analysis.

3. LC-MS/MS Conditions (Illustrative):

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water and methanol or acetonitrile, often with a modifier like formic acid or ammonium formate.
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI+) mode.
- MRM Transitions:

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- Omethoate: Select appropriate precursor and product ions (e.g., based on fragmentation data).
- **Omethoate-d3**: Select the corresponding precursor and product ions, accounting for the +3 Da mass shift.

4. Data Analysis:

- Integrate the peak areas for both omethoate and **Omethoate-d3**.
- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of omethoate in the sample by interpolating its peak area ratio on the calibration curve.

Synthesis and Potential Impurities

The synthesis of **Omethoate-d3** likely involves the use of a deuterated starting material, such as N-trideuteriomethyl-2-chloroacetamide, which is then reacted with a phosphorus-containing precursor. [7]Understanding the synthetic route is crucial for anticipating potential impurities, which could include:

- Unlabeled Omethoate: Incomplete deuteration of the starting material can lead to the presence of the non-labeled compound.
- Isotopologues with Lower Deuteration: The presence of d1 or d2 species.
- Byproducts from the Synthesis: Residual starting materials or side-reaction products.

The purity of the **Omethoate-d3** standard should be verified, and the contribution of any unlabeled omethoate to the analytical signal should be considered, especially when analyzing samples with very low concentrations of the target analyte.

Conclusion

Omethoate-d3 is an indispensable tool for the accurate and precise quantification of omethoate in a variety of matrices. Its physical and chemical properties, closely mirroring those of the unlabeled analyte, combined with its distinct mass, make it an ideal internal standard for LC-MS/MS applications. This technical guide has provided a detailed overview of its

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characteristics and a practical framework for its use. By adhering to proper handling, storage, and analytical protocols, researchers can leverage the power of **Omethoate-d3** to generate high-quality, reliable data in their analytical workflows.

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